

Essential Safety and Operational Guide for Handling Ethyl 3-hydroxycyclobutanecarboxylate

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Compound of Interest

Compound Name: Ethyl 3-hydroxycyclobutanecarboxylate

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 3-hydroxycyclobutanecarboxylate**. The following procedures are designed to ensure a safe laboratory environment and mitigate risks associated with the handling of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 3-hydroxycyclobutanecarboxylate and its analogs are known to cause skin irritation, serious eye irritation, and may cause respiratory irritation[1][2]. Therefore, strict adherence to PPE protocols is mandatory.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood[1][3].
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area[3][4].

Recommended Personal Protective Equipment:

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be necessary for larger quantities or when splashing is likely[1][5].	To prevent eye contact, which can cause serious irritation[1][2].
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). Wear a lab coat or chemical-resistant apron[1][3][6].	To prevent skin contact, which can cause irritation[1][2].
Respiratory Protection	Generally not required in a well-ventilated area or fume hood. If vapors or aerosols are generated, use a NIOSH-approved respirator[4][7].	To prevent respiratory tract irritation[1][2].

Physical and Chemical Properties

The following table summarizes key quantitative data for **Ethyl 3-hydroxycyclobutanecarboxylate** and its related compounds.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₃	[8]
Molecular Weight	144.17 g/mol	[9]
Appearance	Colorless to pale yellow liquid	[8]
Boiling Point	170 °C (for Ethyl 3-hydroxybutyrate)	[10][11]
Flash Point	77 °C (for Ethyl 3-hydroxybutyrate)	[3][11]
Density	1.017 g/mL at 25 °C (for Ethyl 3-hydroxybutyrate)	[11]

Note: Some physical properties are for the closely related compound Ethyl 3-hydroxybutyrate due to limited data on **Ethyl 3-hydroxycyclobutanecarboxylate**.

Handling and Storage

Safe Handling Procedures:

- Avoid all personal contact with the chemical, including inhalation of vapors or mists[1][3].
- Wash hands thoroughly with soap and water after handling[1][12].
- Do not eat, drink, or smoke in the laboratory area[1][12].
- Keep the container tightly closed when not in use[1][10].

Storage Conditions:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases[1][10].
- Keep away from sources of ignition, heat, and sparks[3][10].

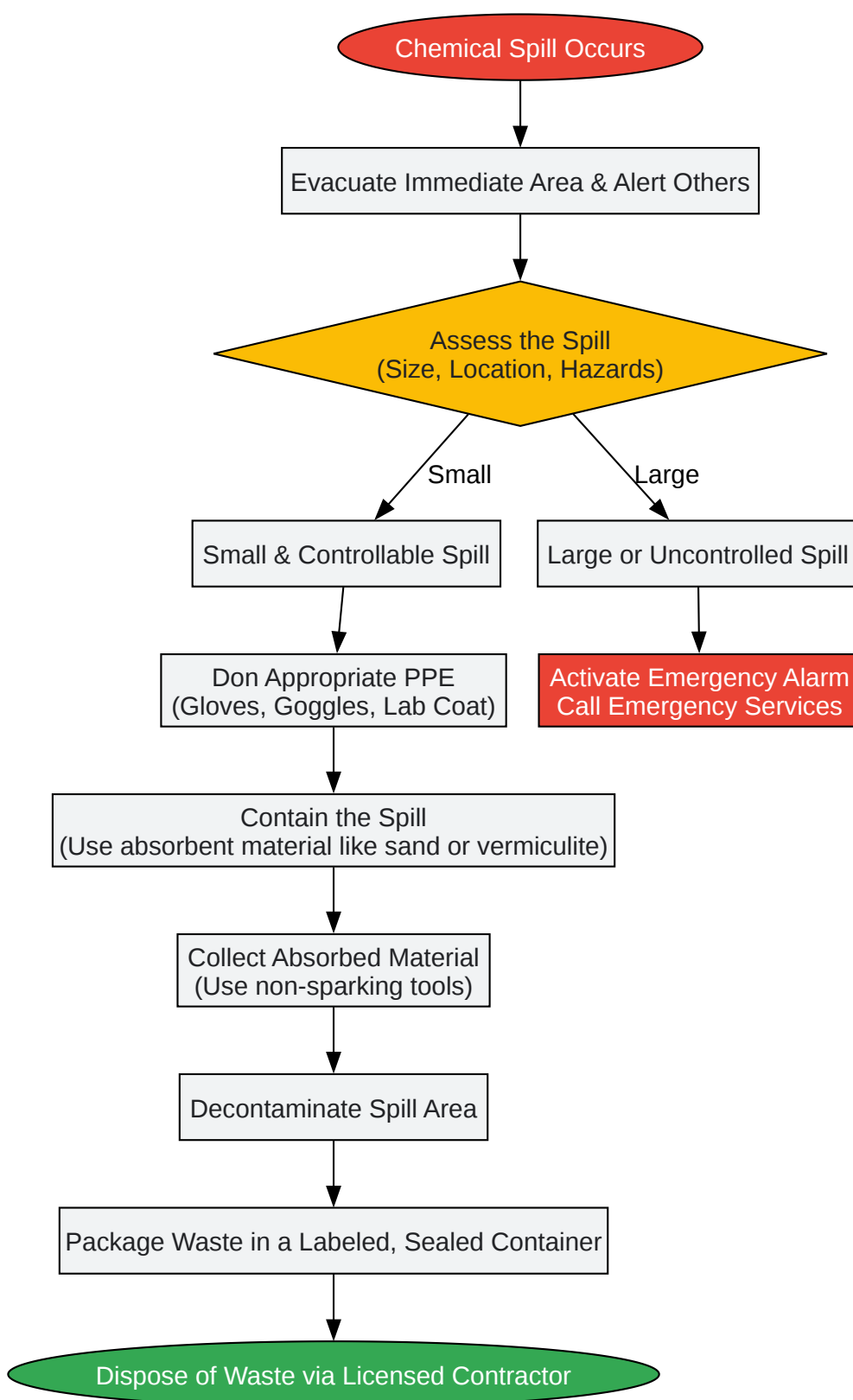
First Aid Measures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention[1][3].
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists[1][3][10].
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[1][3].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[1][3].

Spill and Disposal Plan

Chemical Spill Response Workflow:



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Caption: Workflow for handling a chemical spill.

Disposal Plan:

- Chemical waste must be disposed of in accordance with federal, state, and local environmental regulations[3][12].
- Contact a licensed professional waste disposal service to dispose of this material[3].
- Do not allow the chemical to enter drains or waterways[1][12].
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly[13].

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